

How to prepare a stock solution of TAK-243 for research

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Compound of Interest

Compound Name: IMP 243

Cat. No.: B15137161

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Application Notes and Protocols for TAK-243 A Comprehensive Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

TAK-243, also known as MLN7243, is a potent and selective, first-in-class small-molecule inhibitor of the ubiquitin-activating enzyme (UAE/UBA1) with an IC₅₀ of 1 nM.^{[1][2][3]} By forming a TAK-243-ubiquitin adduct, it blocks the initial step in the ubiquitination cascade, leading to a depletion of ubiquitin conjugates.^{[4][5]} This disruption of protein ubiquitination results in proteotoxic stress, cell cycle arrest, and apoptosis in cancer cells, making TAK-243 a promising agent in oncology research.^{[6][7]} These application notes provide detailed protocols for the preparation of TAK-243 stock solutions for both in vitro and in vivo research applications.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of TAK-243 is crucial for accurate stock solution preparation and experimental design.

Property	Value	Reference
Synonyms	MLN7243	[8][9]
Molecular Formula	C19H20F3N5O5S2	[10]
Molecular Weight	519.52 g/mol	[1][2][9]
CAS Number	1450833-55-2	[2][10]
Appearance	Crystalline solid	[11]

Solubility Data

The solubility of TAK-243 in various solvents is a critical factor for preparing appropriate stock solutions. It is important to use fresh, anhydrous solvents to achieve maximum solubility.

| Solvent | Solubility | Notes | Reference | | --- | --- | --- | | DMSO | ≥51.4 mg/mL | Use of moisture-absorbing DMSO can reduce solubility. Fresh DMSO is recommended. Sonication may be required. |[1][2][8] | | Ethanol | ≥7.88 mg/mL | Ultrasonic assistance is recommended for dissolution. |[8] | | Water | Insoluble | |[2][8] |

Experimental Protocols

Preparation of TAK-243 Stock Solution for In Vitro Use

This protocol outlines the preparation of a high-concentration stock solution in DMSO, suitable for dilution in cell culture media for various in vitro assays.

Materials:

- TAK-243 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Ultrasonic water bath (optional)

- Sterile syringe filters (0.22 μm)

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing: Accurately weigh the desired amount of TAK-243 powder.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 50 mM). For instance, to prepare 1 mL of a 10 mM stock solution, add 192.49 μL of DMSO to 1 mg of TAK-243.
 - Vortex the solution thoroughly until the powder is completely dissolved.
 - If necessary, use an ultrasonic water bath to aid dissolution.[\[3\]](#)
- Sterilization: Sterilize the stock solution by filtering it through a 0.22 μm syringe filter into a sterile tube.
- Aliquoting and Storage:
 - Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage (up to 1 year).[\[2\]](#)[\[3\]](#)

Preparation of TAK-243 Formulation for In Vivo Use

This protocol describes the preparation of a TAK-243 formulation suitable for intravenous or intraperitoneal administration in animal models.[\[4\]](#)[\[6\]](#)

Materials:

- TAK-243 powder

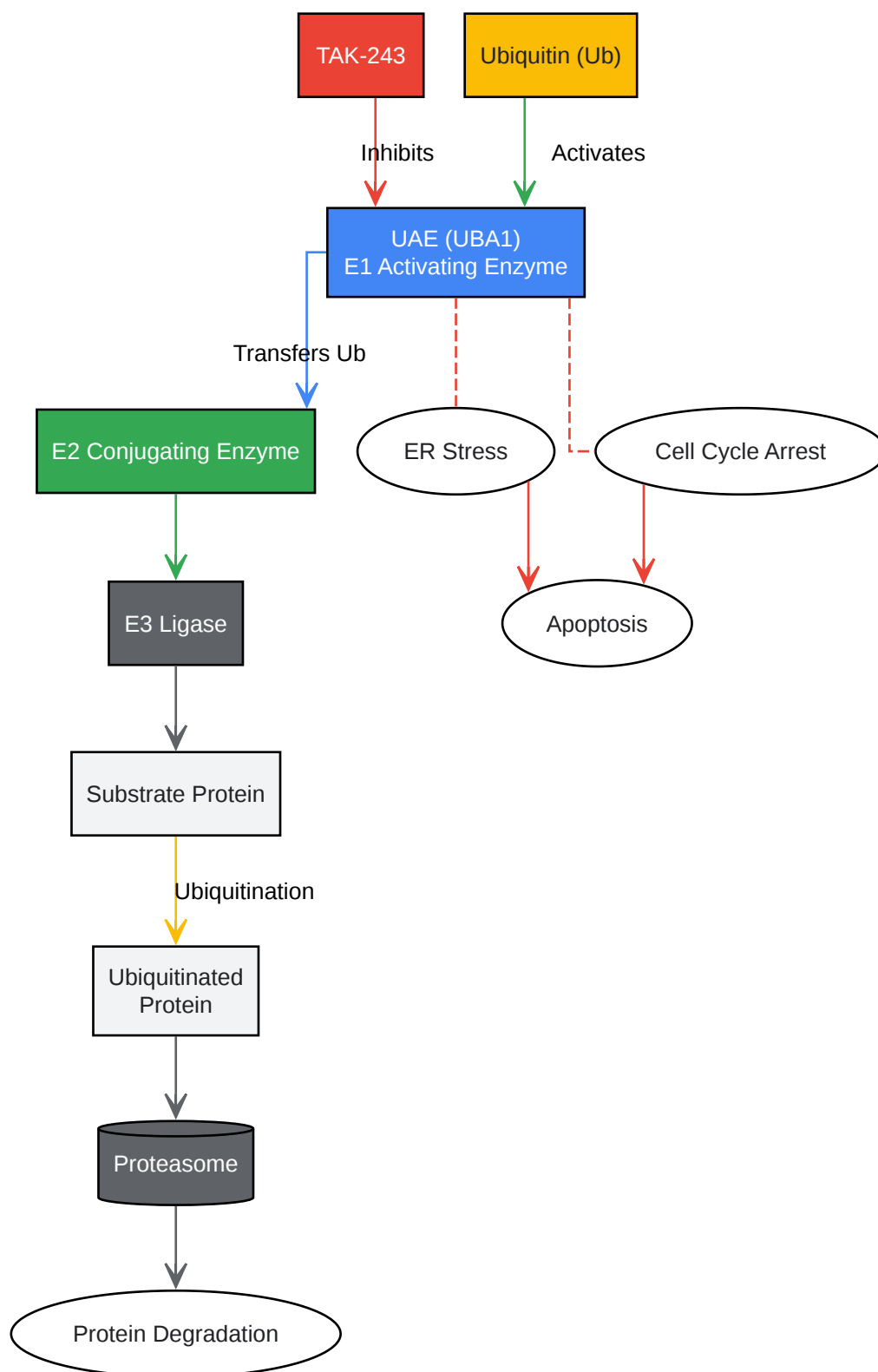
- Anhydrous Dimethyl Sulfoxide (DMSO)
- PEG300
- Tween 80
- Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

Procedure:

- Solvent Preparation: Prepare the vehicle solution by mixing the components in the specified ratios. A commonly used vehicle consists of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.^{[2][3]}
- Dissolution:
 - First, dissolve the required amount of TAK-243 powder in DMSO.
 - Sequentially add PEG300, Tween 80, and finally saline, ensuring the solution is clear after each addition.^{[2][3]}
 - For example, to prepare 1 mL of a 5 mg/mL solution, dissolve 5 mg of TAK-243 in 100 μ L of DMSO. Then, add 400 μ L of PEG300, followed by 50 μ L of Tween 80, and finally 450 μ L of saline.
- Administration: This formulation should be prepared fresh before each use and administered to the animals as per the experimental protocol.

Visualizations

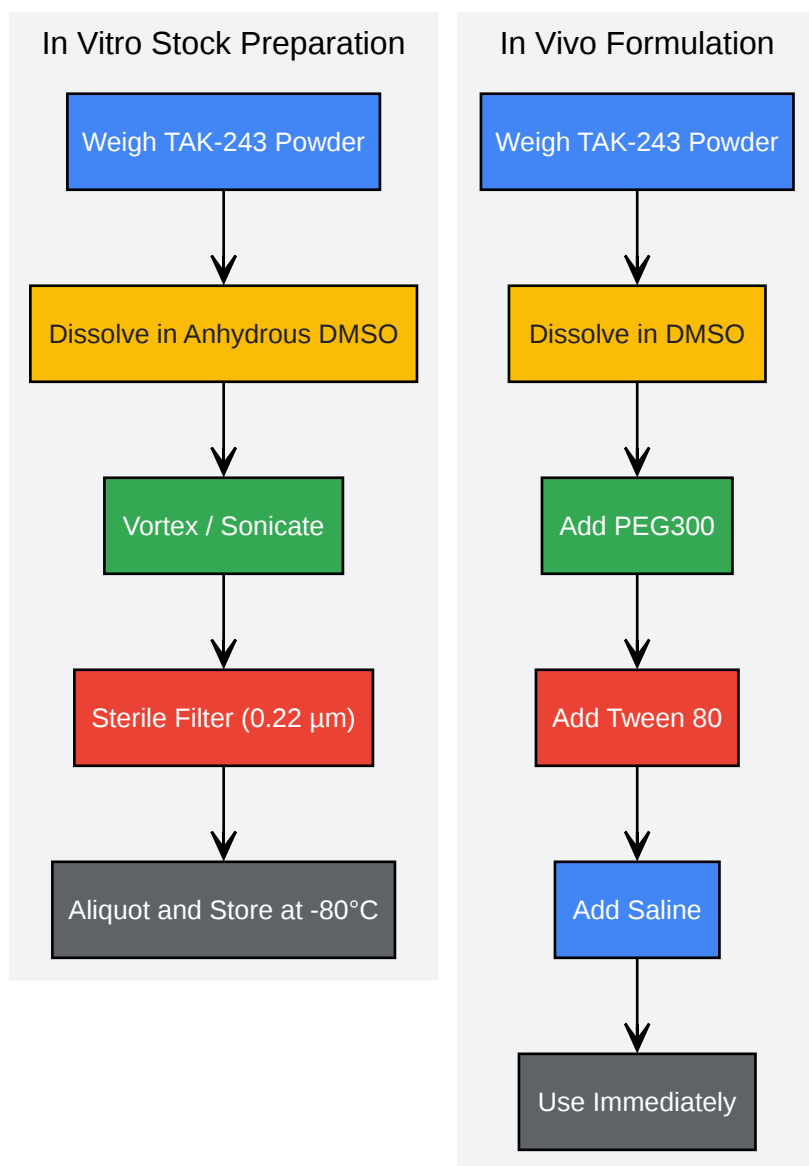
TAK-243 Signaling Pathway



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Caption: Mechanism of action of TAK-243.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing TAK-243 solutions.

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